

Comprehensive Safety and Handling Guide for 6-Chloroquinazoline

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Compound of Interest

Compound Name: 6-Chloroquinazoline

Cat. No.: B2678951

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For Researchers, Scientists, and Drug Development Professionals

This guide provides essential, immediate safety and logistical information for the handling of **6-Chloroquinazoline** (CAS No. 700-78-7)[1]. As Senior Application Scientists, we understand that robust safety protocols are not just about compliance; they are the bedrock of reproducible, high-quality research. This document is structured to provide not just procedural steps, but the scientific reasoning behind them, ensuring a deep understanding of the risks and mitigation strategies associated with this compound.

Hazard Assessment and Toxicological Profile

While a comprehensive, peer-reviewed toxicological profile for **6-Chloroquinazoline** is not readily available, data from structurally similar chloroquinazoline derivatives provide a strong basis for a conservative hazard assessment. The chloroquinazoline scaffold is a common feature in many biologically active molecules, and its handling requires a commensurate level of caution.

Inferred Hazards from Analogous Compounds:

Based on the Safety Data Sheets (SDSs) of related compounds such as Ethyl **6-chloroquinazoline-2-carboxylate**, 4-Chloroquinazoline, and 4-Chloro-6,7-bis(2-methoxyethoxy)quinazoline, the primary hazards associated with **6-Chloroquinazoline** are anticipated to be:

- Skin Irritation: May cause redness, itching, and inflammation upon contact[2].
- Serious Eye Irritation: Can cause significant eye damage if direct contact occurs[2].
- Respiratory Tract Irritation: Inhalation of dust or fumes may lead to irritation of the respiratory system[2][3].
- Acute Oral Toxicity: Some chloroquinazoline derivatives are classified as harmful if swallowed[3].

Hazard Identification Summary Table

Hazard Classification	Anticipated Effect	GHS Pictogram(s)	Signal Word
Skin Irritant	Causes skin irritation	Exclamation Mark	Warning
Eye Irritant	Causes serious eye irritation	Exclamation Mark	Warning
Respiratory Irritant	May cause respiratory irritation	Exclamation Mark	Warning
Acute Oral Toxicity	Potentially harmful if swallowed	Exclamation Mark	Warning

Personal Protective Equipment (PPE): Your First Line of Defense

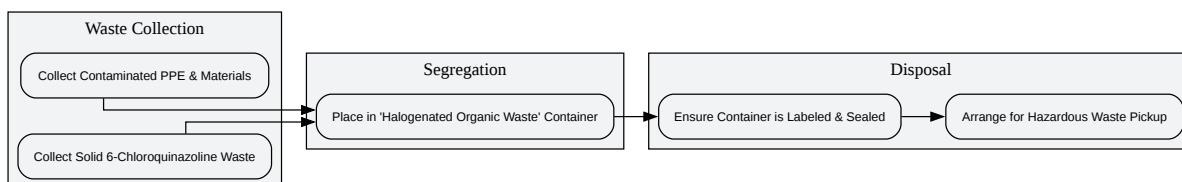
A multi-layered approach to PPE is crucial when handling **6-Chloroquinazoline**. The following table outlines the minimum required PPE, with explanations rooted in the compound's anticipated hazards.

PPE Category	Specification	Rationale for Use
Eye and Face Protection	Chemical safety goggles with side shields or a full-face shield.	Protects against accidental splashes and airborne particles, mitigating the risk of serious eye irritation.
Hand Protection	Nitrile or neoprene gloves.	Provides a chemical-resistant barrier to prevent skin contact and subsequent irritation.
Body Protection	A lab coat or a disposable gown.	Protects against incidental contact and contamination of personal clothing.
Respiratory Protection	A NIOSH-approved N95 or higher-rated respirator.	Recommended when handling the powder outside of a certified chemical fume hood to prevent inhalation of airborne particles.

Operational Plan: A Step-by-Step Guide to Safe Handling

Adherence to a strict, methodical workflow is paramount to minimizing exposure and ensuring experimental integrity.

Workflow for Handling **6-Chloroquinazoline**



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